

# Technical Guide: Deuterated Aflatoxin B2 (Aflatoxin B2-d3)

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## Compound of Interest

Compound Name: Aflatoxin B2-d3

CAS No.: 1217830-52-8

Cat. No.: B564661

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## Identifiers, Properties, and Bioanalytical Applications[1][2][3][4]

### Executive Summary

This technical guide details the chemical identifiers, physicochemical properties, and experimental applications of Deuterated Aflatoxin B2 (**Aflatoxin B2-d3**).[1][2][3][4][5] Primarily utilized as an internal standard (IS) in liquid chromatography-tandem mass spectrometry (LC-MS/MS), this isotopologue is critical for correcting matrix effects, extraction inefficiencies, and ionization suppression in the analysis of mycotoxins.[1][2][3][4][5] This document is designed for researchers in toxicology, food safety, and pharmaceutical bioanalysis.[1][2][3][4]

### Chemical Identity and Identifiers

The precise identification of stable isotope-labeled standards is paramount for regulatory compliance and method validation.[5] The following table consolidates the specific identifiers for **Aflatoxin B2-d3**, distinguishing it from its unlabeled counterpart.

Table 1: Chemical Identifiers for **Aflatoxin B2-d3**

Identifier	Value	Notes
Chemical Name	Aflatoxin B2-d3	Labeled at the methoxy group (-OCD <sub>3</sub> )
CAS Number	1217830-52-8	Specific to the d3 isotopologue
Unlabeled CAS	7220-81-7	For reference (Native Aflatoxin B2)
Molecular Formula	C <sub>17</sub> H <sub>11</sub> D <sub>3</sub> O <sub>6</sub>	3 Deuterium atoms replace 3 Hydrogens
Molecular Weight	~317.31 g/mol	Shift of +3 Da from native (314.[2][3][4][5][6][7]29)
Exact Mass	317.098	Used for High-Res MS (HRMS)
InChI Key	WWSYXEZEXMQWHT-QVDKJMHESA-N	Second block differs from native due to isotope
SMILES (Isomeric)	[2H]C([2H]) ([2H])OC1=C2C3=C(C(=O)CC 3)C(=O)OC2=C4[C@@H]5CC O[C@@H]5OC4=C1	Encodes stereochemistry and isotopes

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*Technical Note: The deuteration typically occurs at the O-methyl group at position 4.[5] This position is chemically stable, preventing deuterium-hydrogen exchange during standard extraction protocols.[2][3][4]*

## Technical Specifications & Properties

To ensure experimental reproducibility, the physicochemical stability of the standard must be maintained.[4]

Table 2: Physicochemical Properties and Stability

Property	Specification	Experimental Implication
Physical State	White to off-white crystalline solid	Light sensitive; handle under yellow light.[3][4][5]
Solubility	Soluble in Acetonitrile, Methanol, DMSO, DMF	Stock solutions should be prepared in polar organic solvents.[1][2][3][4]
Isotopic Purity	≥ 99% atom D	Essential to minimize contribution to the native analyte signal (M+0).[4][5]
Chemical Purity	≥ 98%	Impurities can cause isobaric interference.[5]
Storage	-20°C (Desiccated)	Protect from moisture to prevent hydrolysis.[4][5]
Stability	> 2 years (Solid state)	Solutions in Acetonitrile stable for ~6 months at -20°C.

## Application Logic: The Role of Internal Standardization

In quantitative bioanalysis, particularly LC-MS/MS, Matrix Effects (signal suppression or enhancement) can severely compromise accuracy.[1][2][3][4] **Aflatoxin B2-d3** serves as a surrogate that mimics the physicochemical behavior of the target analyte (Aflatoxin B2) but is mass-resolved by the detector.[3][4][5]

Mechanism of Action:

- Co-Elution: Because deuterium substitution causes only a negligible shift in retention time, **Aflatoxin B2-d3** co-elutes with Aflatoxin B2.

- Ionization Compensation: Both the analyte and the IS experience the exact same ionization environment in the electrospray source (ESI).<sup>[5]</sup> Any suppression affecting the analyte affects the IS equally.<sup>[5]</sup>
- Ratio Quantification: Quantification is based on the area ratio  $\frac{\text{ng content of analyte}}{\text{ng content of IS}}$ , effectively normalizing the data against variability in extraction recovery and ionization efficiency.<sup>[2][4][5]</sup>

## Experimental Protocol: LC-MS/MS Workflow

The following protocol outlines the preparation and analysis of Aflatoxin B2 using the d3 internal standard. This workflow is self-validating through the monitoring of the IS response.<sup>[5]</sup>

### Phase A: Standard Preparation

- Stock Solution (100 µg/mL): Dissolve 1 mg of **Aflatoxin B2-d3** in 10 mL of Acetonitrile (ACN). Sonicate for 5 minutes.
- Working Solution (1 µg/mL): Dilute the stock 1:100 in 50:50 ACN:Water.
- Spiking: Add the Working Solution to samples prior to extraction to correct for recovery losses.<sup>[5]</sup> Target a final concentration of 5–10 ng/mL in the final vial.

### Phase B: LC-MS/MS Parameters

Column: C18 Reverse Phase (e.g., 2.1 x 100 mm, 1.7 µm).<sup>[1][3][4]</sup> Mobile Phase:

- A: Water + 0.1% Formic Acid + 5mM Ammonium Formate
- B: Methanol + 0.1% Formic Acid Gradient: 10% B to 95% B over 8 minutes.

Table 3: MRM Transitions (Positive ESI)

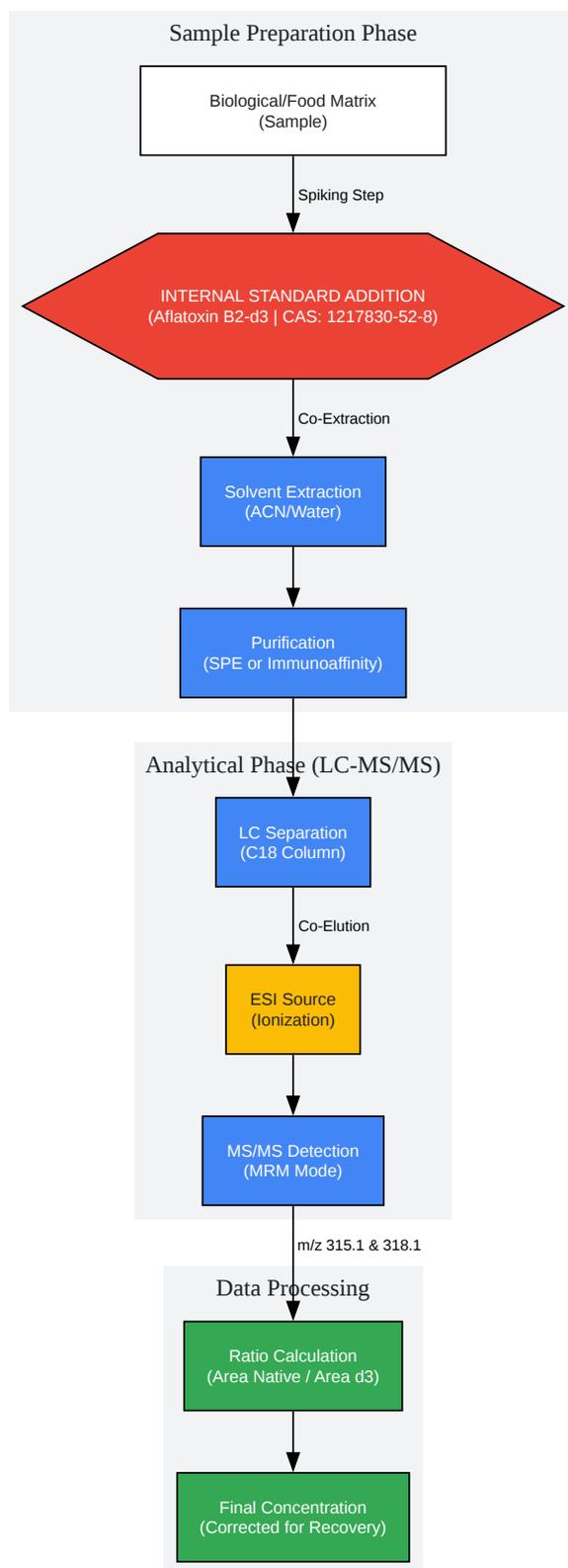
Compound	Precursor Ion (m/z)	Product Ion (Quantifier)	Product Ion (Qualifier)	Collision Energy (eV)
Aflatoxin B2	315.1 [M+H] <sup>+</sup>	287.1	259.1	35
Aflatoxin B2-d3	318.1 [M+H] <sup>+</sup>	290.1	262.1	35

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*Critical Check: Ensure the mass resolution of the quadrupole is sufficient to prevent "cross-talk" between the native (315.1) and deuterated (318.[4][5]1) channels.[5] A 3 Da mass difference is generally sufficient for unit-resolution triple quadrupoles.[5]*

## Workflow Visualization

The following diagram illustrates the logical flow of the analytical process, highlighting where the Internal Standard (IS) integrates to provide quality control.



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Figure 1: Analytical workflow demonstrating the integration of **Aflatoxin B2-d3** to compensate for matrix effects and extraction losses.

## References

- Cervino, C., et al. Development of a stable isotope dilution assay for the simultaneous determination of aflatoxins. *Journal of Agricultural and Food Chemistry*.

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## Sources

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- [3. Aflatoxin B2 \(CAS 7220-81-7\) - Chemical & Physical Properties by Cheméo \[chemeo.com\]](#)
- [4. Aflatoxin B2-d3, TRC 1 mg | Buy Online | Toronto Research Chemicals | Fisher Scientific \[fishersci.be\]](#)
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